

Application Notes and Protocols: Catalytic Applications of Metal Complexes with Bromo-Phenol Derivatives

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Compound of Interest

Compound Name: 2-Bromo-5-(tert-butyl)phenol

Cat. No.: B1280054

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Note to the Reader: Extensive literature searches for the catalytic applications of metal complexes with **2-Bromo-5-(tert-butyl)phenol** as a direct ligand did not yield specific examples with sufficient detail to generate the requested application notes and protocols. The scientific literature does not appear to feature this specific compound prominently in the context of catalysis.

However, to fulfill the request for detailed application notes, protocols, and visualizations for a closely related system, the following information is provided for the catalytic applications of tetranuclear copper(II) complexes derived from a Schiff base of 5-bromo-2-hydroxybenzaldehyde. This example showcases the use of a bromo-phenol derivative in catalytic oxidation reactions and serves as a representative case study.

Application Note: Catalytic Epoxidation of Olefins using Tetranuclear Copper(II) Complexes with a 5-Bromo-2-hydroxybenzaldehyde-derived Schiff Base Ligand

Introduction

This application note describes the use of tetranuclear copper(II) complexes as catalysts for the epoxidation of various olefins. The complexes are synthesized using a Schiff base ligand

derived from 5-bromo-2-((2-(2-hydroxyethylamino)ethylimino)methyl)phenol. These copper(II) complexes have demonstrated efficacy as catalysts in the oxidation of alkenes to their corresponding epoxides, utilizing tert-butylhydroperoxide (TBHP) as the oxidant under mild reaction conditions.

Featured Complexes

Two specific tetranuclear copper(II) complexes have been synthesized and characterized for this application:

- Complex 1: $[\text{Cu}_4\text{L}_2(\mu_2\text{-}\eta^1\text{:}\eta^1\text{-CH}_3\text{COO})_6(\text{CH}_3\text{OH})_2]$ - An acetate bridged complex.
- Complex 2: $[\text{Cu}_4\text{L}_2\text{Cl}_2(\mu\text{-Cl})_2(\mu_{1,1}\text{-N}_3)_2]\cdot 2\text{CH}_3\text{OH}$ - A chloride, phenolate, and azide co-bridged complex.

Here, 'L' represents the deprotonated form of the Schiff base ligand, 5-bromo-2-((2-(2-hydroxyethylamino)ethylimino)methyl)phenol.

Catalytic Performance

The catalytic activity of these complexes was evaluated in the epoxidation of several olefins. The quantitative data from these studies are summarized in the table below.

Olefin Substrate	Catalyst	Conversion (%)	Epoxide Selectivity (%)
Cyclohexene	Complex 1	85.3	92.1
Cyclohexene	Complex 2	89.7	94.5
Styrene	Complex 1	78.9	88.6
Styrene	Complex 2	82.4	91.2
1-Hexene	Complex 1	65.2	85.7
1-Hexene	Complex 2	70.1	89.3

Experimental Protocols

Protocol 1: Synthesis of the Schiff Base Ligand (HL)

This protocol details the synthesis of the Schiff base ligand, 5-bromo-2-((2-(2-hydroxyethylamino)ethylimino)methyl)phenol.

Materials:

- 5-Bromo-2-hydroxybenzaldehyde
- 2-(2-Aminoethylamino)ethanol
- Methanol

Procedure:

- Dissolve 5-bromo-2-hydroxybenzaldehyde (1 mmol) in 20 mL of methanol in a round-bottom flask.
- To this solution, add 2-(2-aminoethylamino)ethanol (1 mmol) dissolved in 10 mL of methanol.
- Stir the resulting mixture at room temperature for 2 hours.
- A yellow precipitate will form. Collect the solid by filtration.
- Wash the precipitate with cold methanol and dry it in a desiccator over anhydrous CaCl_2 .

Protocol 2: Synthesis of Tetranuclear Copper(II) Complex 1

Materials:

- Schiff base ligand (HL)
- Copper(II) acetate monohydrate ($\text{Cu}(\text{OAc})_2 \cdot \text{H}_2\text{O}$)
- Methanol

Procedure:

- Dissolve the Schiff base ligand (HL, 1 mmol) in 15 mL of methanol in a flask.

- In a separate flask, dissolve copper(II) acetate monohydrate (1 mmol) in 15 mL of methanol.
- Add the copper(II) acetate solution dropwise to the ligand solution with constant stirring.
- Reflux the mixture for 1 hour.
- Allow the solution to cool to room temperature.
- Slow evaporation of the solvent over several days will yield green crystals of Complex 1.
- Collect the crystals by filtration, wash with a small amount of cold methanol, and air dry.

Protocol 3: Catalytic Epoxidation of Cyclohexene

This protocol provides a general procedure for the catalytic epoxidation of cyclohexene using the synthesized copper(II) complexes.

Materials:

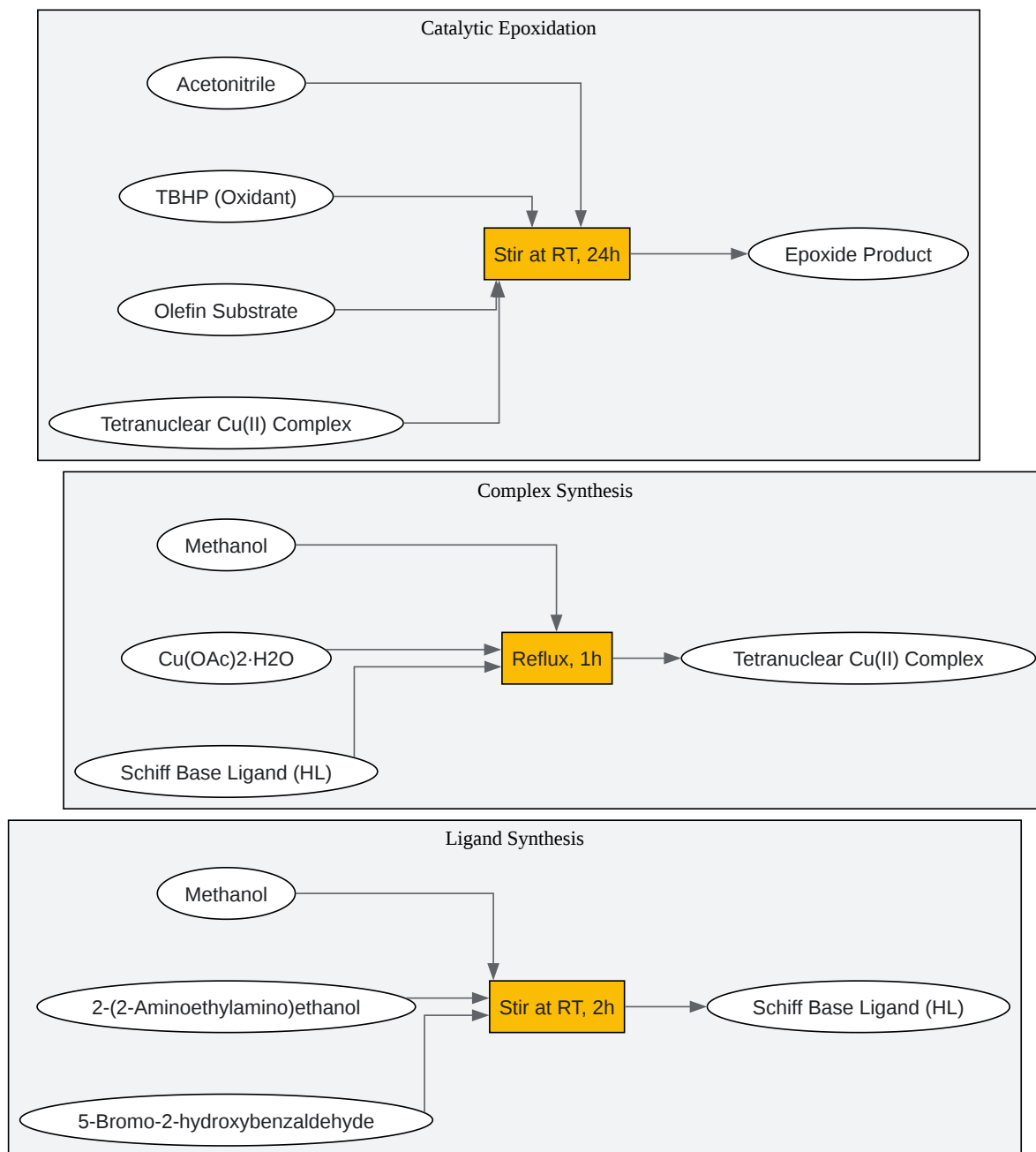
- Cyclohexene
- tert-Butylhydroperoxide (TBHP, 70% aqueous solution)
- Copper(II) catalyst (Complex 1 or 2)
- Acetonitrile (solvent)
- Internal standard (e.g., chlorobenzene) for GC analysis

Procedure:

- To a 25 mL round-bottom flask, add the copper(II) catalyst (0.01 mmol) and 10 mL of acetonitrile.
- Add cyclohexene (10 mmol) to the mixture.
- Add tert-butylhydroperoxide (20 mmol) to the reaction mixture.
- Stir the reaction mixture at room temperature for 24 hours.

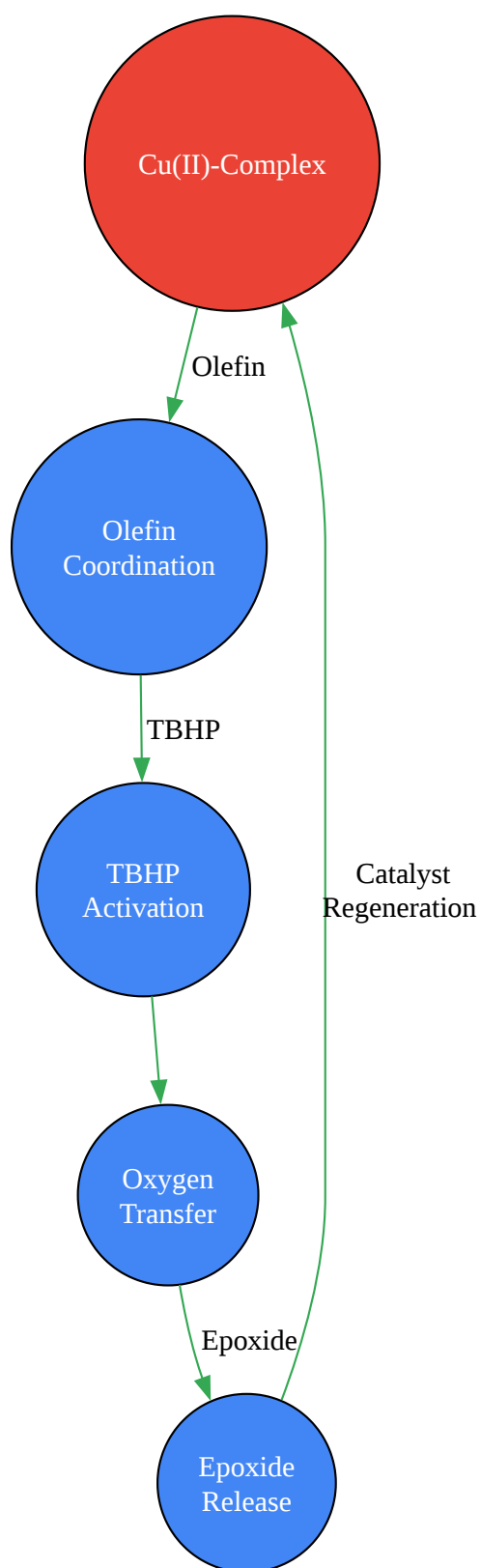
- After 24 hours, take an aliquot of the reaction mixture and analyze it by gas chromatography (GC) to determine the conversion of cyclohexene and the selectivity for cyclohexene oxide. Use an internal standard for accurate quantification.

Visualizations



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Caption: Experimental workflow for synthesis and catalytic application.



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Caption: Proposed catalytic cycle for olefin epoxidation.

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